

# In-Depth Technical Guide on *cis*-Dichlorobis(triphenylphosphine)platinum(II)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

*cis*-  
Compound Name: *Dichlorobis(triphenylphosphine)platinum(II)*  
Cat. No.: B076907

[Get Quote](#)

This technical guide provides a comprehensive overview of the core chemical and physical properties of ***cis*-Dichlorobis(triphenylphosphine)platinum(II)**, a coordination complex with significant applications in research and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development.

## Core Properties and Molecular Weight

***cis*-Dichlorobis(triphenylphosphine)platinum(II)**, with the chemical formula  $C_{36}H_{30}Cl_2P_2Pt$ , is a white, crystalline solid.<sup>[1]</sup> It is a square planar complex of platinum(II).<sup>[1]</sup> The accurate determination of its molecular weight is fundamental for stoichiometric calculations in synthesis and for various analytical techniques.

## Data Presentation: Atomic and Molecular Weights

The molecular weight is calculated based on the atomic weights of its constituent elements. The table below summarizes the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC) and the calculated molecular weight of the complex.

Element (Symbol)	Atomic Weight (g/mol )	Number of Atoms	Total Weight Contribution (g/mol )
Platinum (Pt)	195.084[2][3][4][5]	1	195.084
Chlorine (Cl)	35.453[6][7]	2	70.906
Phosphorus (P)	30.974[8][9][10][11]	2	61.948
Carbon (C)	12.011[12][13][14][15]	36	432.396
Hydrogen (H)	1.008[16][17][18][19]	30	30.240
Total Molecular Weight	790.574		

Note: The molecular weight is often cited as approximately 790.56 g/mol or 790.58 g/mol in commercial sources.[20][21][22][23]

## Experimental Protocols

The synthesis and characterization of **cis-Dichlorobis(triphenylphosphine)platinum(II)** are standard procedures in inorganic and organometallic chemistry laboratories.

### Synthesis of cis-Dichlorobis(triphenylphosphine)platinum(II)

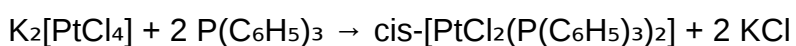
A common method for the synthesis of the cis isomer involves the reaction of potassium tetrachloroplatinate(II) ( $K_2PtCl_4$ ) with triphenylphosphine ( $PPh_3$ ).

Methodology:

- **Dissolution of Reactant:** Potassium tetrachloroplatinate(II) is dissolved in a suitable solvent, typically water or a mixture of water and ethanol.
- **Addition of Ligand:** A solution of triphenylphosphine in a water-miscible organic solvent, such as ethanol, is added dropwise to the platinum salt solution with constant stirring.

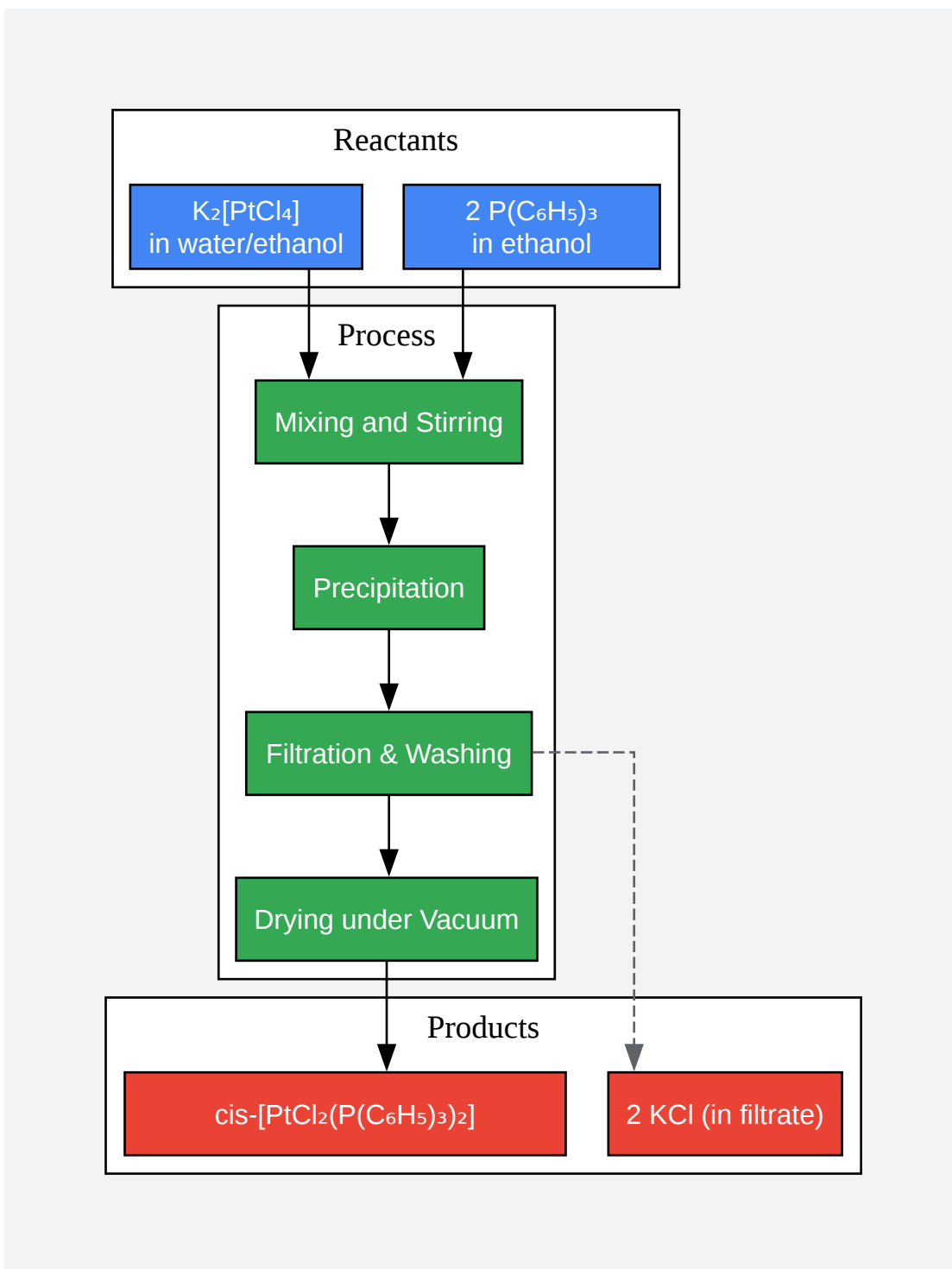
- Precipitation: The product, **cis-Dichlorobis(triphenylphosphine)platinum(II)**, is sparingly soluble in the reaction mixture and precipitates out as a white solid.
- Isolation and Purification: The precipitate is collected by filtration, washed with water, ethanol, and diethyl ether to remove any unreacted starting materials and byproducts.
- Drying: The final product is dried under vacuum to yield the pure cis isomer.

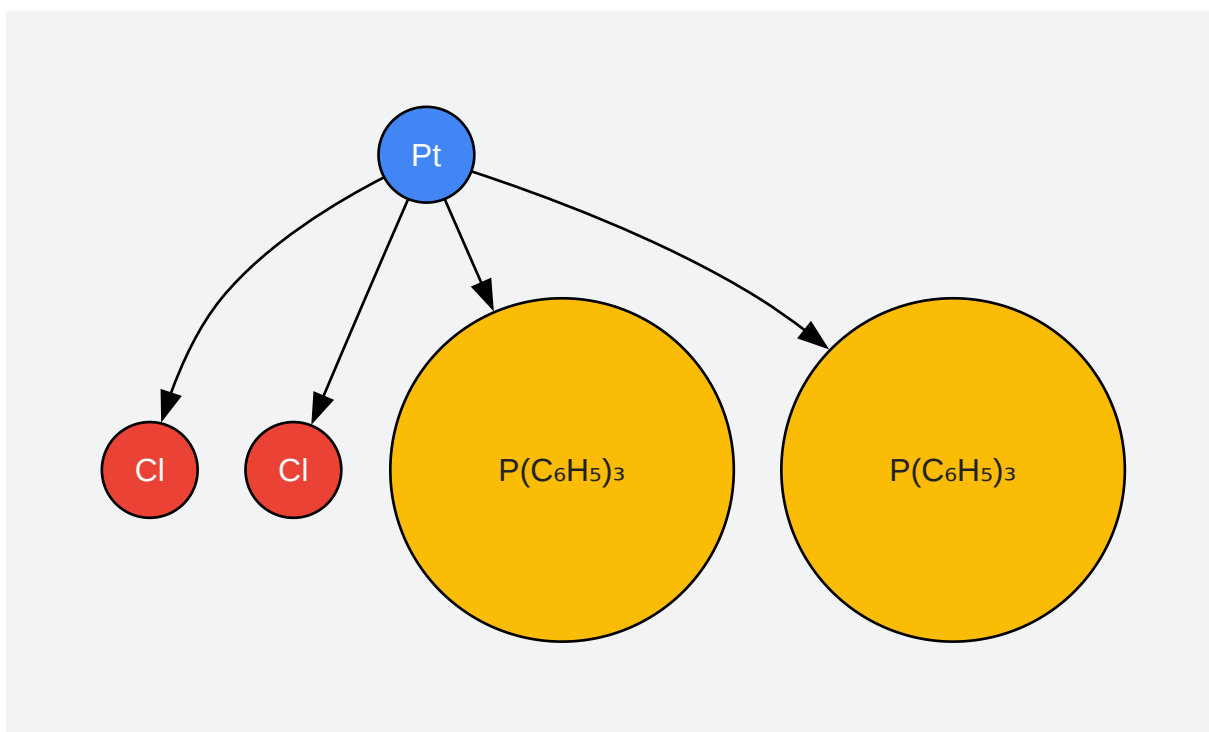
The reaction can be represented by the following equation:



## Mandatory Visualization

The following diagrams illustrate the molecular structure and a typical experimental workflow for the synthesis of **cis-Dichlorobis(triphenylphosphine)platinum(II)**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bis(triphenylphosphine)platinum chloride - Wikipedia [en.wikipedia.org]
- 2. Atomic Weight of Platinum | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 3. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 4. Platinum - Wikipedia [en.wikipedia.org]
- 5. Platinum | Pt (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Atomic Weight of Chlorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 7. quora.com [quora.com]

- 8. Phosphorus - Wikipedia [en.wikipedia.org]
- 9. Atomic Weight of Phosphorus | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 10. Atomic Data for Phosphorus (P ) [physics.nist.gov]
- 11. Phosphorus - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 12. byjus.com [byjus.com]
- 13. Atomic/Molar mass [westfield.ma.edu]
- 14. youtube.com [youtube.com]
- 15. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 16. quora.com [quora.com]
- 17. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 18. Hydrogen - Wikipedia [en.wikipedia.org]
- 19. youtube.com [youtube.com]
- 20. strem.com [strem.com]
- 21. cis-Dichlorobis(triphenylphosphine)platinum(II) 15604-36-1 [sigmaaldrich.com]
- 22. colonialmetals.com [colonialmetals.com]
- 23. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [In-Depth Technical Guide on cis-Dichlorobis(triphenylphosphine)platinum(II)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076907#molecular-weight-of-cis-dichlorobis-triphenylphosphine-platinum-ii]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)